

# An In-depth Technical Guide to the Chemical Properties of 2-Chlorocyclopentanone

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## Compound of Interest

Compound Name: 2-Chlorocyclopentanone

Cat. No.: B1584037

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and spectral data of **2-Chlorocyclopentanone**. The information is intended to support researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Chemical Properties

**2-Chlorocyclopentanone** is a cyclic ketone with a chlorine atom at the alpha-position. This bifunctional molecule serves as a versatile intermediate in organic synthesis.

## Physical and Chemical Properties

The key physical and chemical properties of **2-Chlorocyclopentanone** are summarized in the table below for easy reference.

| Property                              | Value                             | Reference(s) |
|---------------------------------------|-----------------------------------|--------------|
| Molecular Formula                     | C <sub>5</sub> H <sub>7</sub> ClO | [1]          |
| Molecular Weight                      | 118.56 g/mol                      | [1]          |
| Appearance                            | Colorless to yellow-orange liquid | [2]          |
| Odor                                  | Aromatic                          | [2]          |
| Density                               | 1.180 g/mL at 20 °C               | [3]          |
| Boiling Point                         | 72 - 74 °C at 12 mmHg             | [2]          |
| Melting Point                         | Not available                     | [2]          |
| Flash Point                           | 77 °C (170.6 °F)                  | [2]          |
| Solubility                            | Soluble in water                  | [1]          |
| Refractive Index (n <sub>20/D</sub> ) | 1.474                             | [4]          |
| CAS Number                            | 694-28-0                          | [1]          |

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Chlorocyclopentanone**.

| Spectrum Type          | Key Features   | Reference(s) |
|------------------------|--|--------------|
| <sup>1</sup> H NMR     | Spectra available.   | [5],[1]      |
| <sup>13</sup> C NMR    | Spectra available.   | [5],[1]      |
| Infrared (IR)          | Spectra available, showing a characteristic carbonyl peak. | [5],[1]      |
| Mass Spectrometry (MS) | Mass spectra available for structural confirmation.        | [5],[3],[6]  |

## Synthesis of 2-Chlorocyclopentanone

A common and effective method for the synthesis of **2-Chlorocyclopentanone** is the direct chlorination of cyclopentanone.

### Experimental Protocol: Chlorination of Cyclopentanone. [2]

Materials:

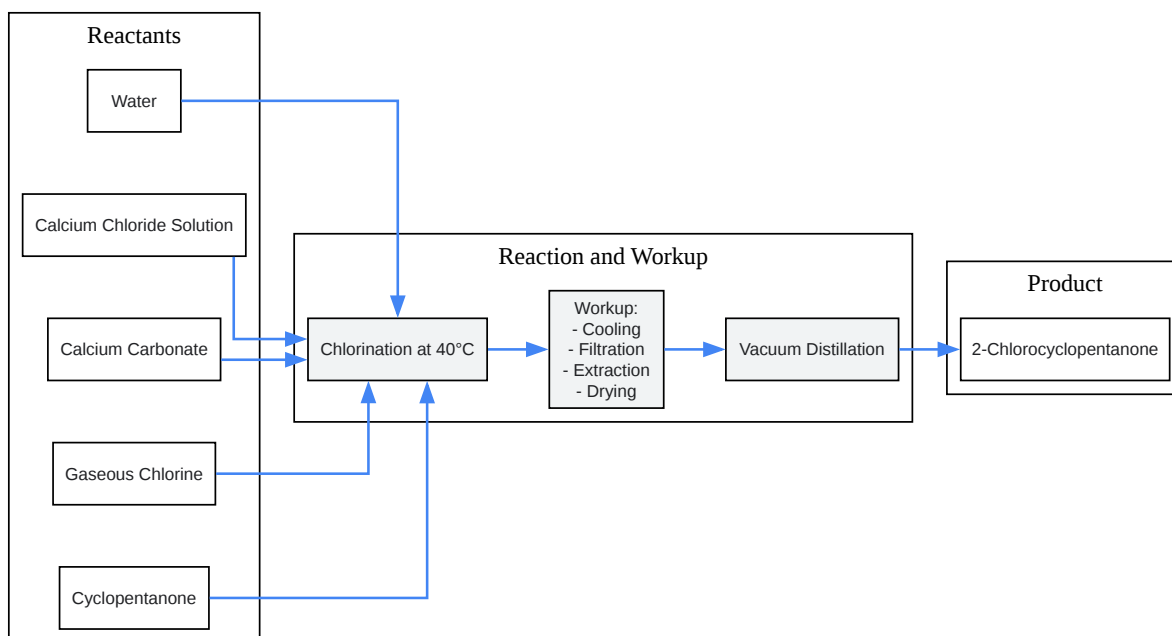
- Cyclopentanone (500 g)
- Calcium carbonate (290 g)
- Water (320 mL)
- 40% Calcium chloride solution (290 g)
- Gaseous chlorine
- Diethyl ether
- Anhydrous calcium chloride

Procedure:

- A mixture of cyclopentanone, calcium carbonate, water, and calcium chloride solution is vigorously stirred in a reaction vessel.
- A rapid stream of gaseous chlorine is passed through the mixture.
- The reaction temperature is maintained at 40°C, with occasional cooling.
- After the complete dissolution of calcium carbonate, the reaction mixture is cooled in an ice bath.
- The precipitated calcium chloride hexahydrate is removed by filtration.

- The filtrate is extracted with diethyl ether.
- The ether extract is dried over anhydrous calcium chloride.
- The ether is removed by evaporation, and the residue is purified by vacuum fractional distillation to yield **2-Chlorocyclopentanone**.

## Synthesis Workflow



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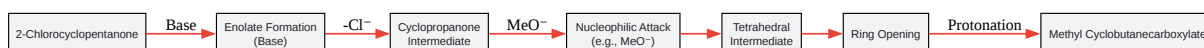
*Workflow for the synthesis of **2-Chlorocyclopentanone**.*

## Chemical Reactivity and Key Reactions

**2-Chlorocyclopentanone** is a valuable synthetic intermediate due to the reactivity of both the ketone and the alpha-chloro functional groups. It readily undergoes nucleophilic substitution, condensation reactions, and the Favorskii rearrangement.

## Favorskii Rearrangement

The Favorskii rearrangement of cyclic  $\alpha$ -halo ketones like **2-Chlorocyclopentanone** results in a ring contraction to form a carboxylic acid derivative.<sup>[7],[8]</sup>



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*Mechanism of the Favorskii rearrangement.*

Materials:

- **2-Chlorocyclopentanone**
- Sodium methoxide
- Anhydrous methanol
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- A solution of **2-Chlorocyclopentanone** in anhydrous diethyl ether is added to a freshly prepared solution of sodium methoxide in anhydrous methanol at  $0^\circ\text{C}$  under an inert atmosphere.

- The resulting mixture is allowed to warm to room temperature and then refluxed for several hours.
- The reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to 0°C and quenched by the careful addition of saturated aqueous ammonium chloride solution.
- The layers are separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography to yield the corresponding methyl cyclobutanecarboxylate.

## Nucleophilic Substitution

The chlorine atom in **2-Chlorocyclopentanone** is susceptible to displacement by various nucleophiles.

Materials:

- **2-Chlorocyclopentanone**
- Aniline
- Sodium bicarbonate
- Dimethylformamide (DMF)
- Water
- Dichloromethane

Procedure:

- To a solution of aniline and **2-Chlorocyclopentanone** in DMF, sodium bicarbonate is added.

- The reaction mixture is stirred at room temperature overnight.
- The progress of the reaction is monitored by TLC.
- Upon completion, the reaction mixture is poured into water, and the resulting precipitate is collected by vacuum filtration.
- The aqueous layer is extracted with dichloromethane.
- The combined organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated to provide the crude product.
- The product, 2-(phenylamino)cyclopentanone, can be further purified by recrystallization or column chromatography.

## Aldol Condensation

The enolizable ketone functionality of **2-Chlorocyclopentanone** can participate in aldol condensation reactions with aldehydes, typically under basic or acidic conditions.[\[9\]](#),[\[10\]](#),[\[11\]](#)

Materials:

- **2-Chlorocyclopentanone**
- Benzaldehyde
- Sodium hydroxide
- Ethanol
- Water

Procedure:

- A solution of **2-Chlorocyclopentanone**, benzaldehyde, and sodium hydroxide in ethanol and water is prepared in a reaction vessel.
- The mixture is stirred at room temperature for a specified period.

- The reaction progress is monitored by TLC.
- Upon completion, the reaction mixture is poured into cold water to precipitate the product.
- The solid product is collected by vacuum filtration and washed with cold water.
- The crude product, 2-benzylidene-5-chlorocyclopentanone, can be purified by recrystallization from a suitable solvent.

## Safety and Handling

**2-Chlorocyclopentanone** is a hazardous chemical and should be handled with appropriate safety precautions.

| Hazard Statement                  | Precautionary Statement  | Reference(s) |
|-----------------------------------|--|--------------|
| Causes skin irritation.           | Wash hands thoroughly after handling.                                      | [1]          |
| Causes serious eye irritation.    | Wear protective gloves/protective clothing/eye protection/face protection. | [1]          |
| May cause respiratory irritation. | Avoid breathing dust/fume/gas/mist/vapors/spray.                           | [2]          |
| Combustible liquid.               | Keep away from heat/sparks/open flames/hot surfaces. — No smoking.         | [2]          |

Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep refrigerated.[2]  
Incompatible with strong oxidizing agents, strong bases, and reducing agents.[2]

## Applications in Research and Development

**2-Chlorocyclopentanone** serves as a key building block in the synthesis of various organic molecules, including:



- **Pharmaceuticals:** The cyclopentanone scaffold is present in numerous bioactive molecules. The reactivity of **2-Chlorocyclopentanone** allows for the introduction of diverse functional groups, facilitating the synthesis of novel drug candidates.
- **Agrochemicals:** It is used as an intermediate in the production of certain pesticides and herbicides.
- **Fine Chemicals:** Its versatility makes it a valuable precursor for the synthesis of fragrances and other specialty chemicals.

This technical guide provides a foundational understanding of the chemical properties and reactivity of **2-Chlorocyclopentanone**. For specific applications, further optimization of the described protocols may be necessary. Always consult the relevant safety data sheets before handling this chemical.

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